

Technical Guide to the Material Safety of 2'-Bromo-4'-fluoroacetophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2'-Bromo-4'-fluoroacetophenone

Cat. No.: B118180

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety data for **2'-Bromo-4'-fluoroacetophenone** (CAS No. 1006-39-9), a key intermediate in pharmaceutical and agrochemical synthesis.^[1] The information is compiled from various safety data sheets (SDS) to ensure a thorough understanding of its properties and associated hazards.

Chemical and Physical Properties

2'-Bromo-4'-fluoroacetophenone is a halogenated aromatic ketone.^[2] At room temperature, it exists as a beige to light grey-green crystalline powder or flakes.^[2]

Property	Value
Molecular Formula	C8H6BrFO[3]
Molecular Weight	217.04 g/mol [3][4][5][6]
CAS Number	1006-39-9[3][7]
EC Number	600-117-2[3]
Appearance	Beige to light grey-green crystalline powder or flakes[2]
Melting Point	46 - 50 °C / 114.8 - 122 °F[8][9]
Boiling Point	150 °C / 302 °F @ 12 mmHg[4][8]
Flash Point	> 110 °C / > 230 °F[8]
Solubility	Soluble in methanol.[2] Sparingly soluble in water.[2]

Hazard Identification and Classification

This chemical is considered hazardous and is classified as corrosive.[1][8] It can cause severe skin burns and eye damage.[8]

Hazard Classification	Category
Skin Corrosion/Irritation	Category 1B / Causes severe skin burns[8]
Serious Eye Damage/Eye Irritation	Category 1 / Causes serious eye damage[8]
GHS Pictogram	Corrosion (GHS05)[4][5][10]
Signal Word	Danger[4][5][8][10]
Hazard Statements	H314: Causes severe skin burns and eye damage[4][5][10]

Toxicological and Ecological Information

Detailed toxicological properties of **2'-Bromo-4'-fluoroacetophenone** have not been fully investigated.^[8] No quantitative data such as LD50 or LC50 values are readily available. Similarly, specific data on persistence, degradability, bioaccumulation, and mobility in the environment is not currently available.^[8] It is advised to prevent its release into the environment.

Experimental Protocols

The following are general standard methodologies for determining the key physical properties cited above.

Melting Point Determination (Capillary Method):

The capillary method is a standard technique for determining the melting point of a solid.^[8]

- **Sample Preparation:** A small amount of the dry, powdered **2'-Bromo-4'-fluoroacetophenone** is packed into a thin-walled capillary tube, sealed at one end.
- **Apparatus:** The capillary tube is placed in a heating apparatus (e.g., a Mel-Temp apparatus or a Thiele tube) along with a calibrated thermometer.
- **Heating:** The apparatus is heated slowly and uniformly.
- **Observation:** The temperatures at which the substance first begins to melt and when it becomes completely liquid are recorded as the melting point range. A narrow melting range is indicative of a pure substance.

Boiling Point Determination (Distillation or Thiele Tube Method):

The boiling point of a liquid can be determined by several methods, including simple distillation or the Thiele tube method, especially when only a small amount of the substance is available.^{[3][5]}

- **Apparatus Setup (Thiele Tube):** A small amount of the liquid is placed in a fusion tube. An inverted, sealed capillary tube is then placed inside the fusion tube. This assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point oil.
- **Heating:** The Thiele tube is gently and uniformly heated.

- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heat is then removed.
- Measurement: The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.

Safety and Handling

Due to its corrosive nature, strict safety protocols must be followed when handling **2'-Bromo-4'-fluoroacetophenone**.

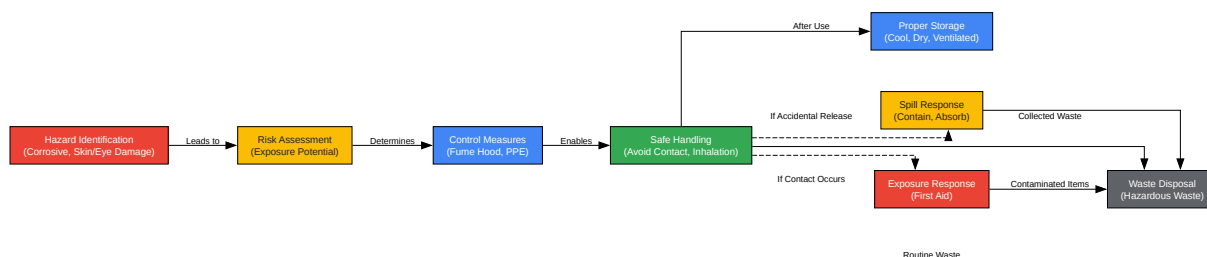
Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical-resistant safety goggles or a face shield.[\[1\]](#)
- Skin Protection: Wear chemical-resistant gloves and protective clothing.[\[1\]](#)
- Respiratory Protection: Use a respirator with an appropriate filter if dust or vapors are generated.[\[1\]](#)

Handling and Storage:

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Avoid direct contact with skin and eyes.[\[1\]](#)
- Store in a cool, dry, and well-ventilated area in a tightly closed container.[\[1\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[1\]](#)

Safety Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Safety workflow for **2'-Bromo-4'-fluoroacetophenone**.

First-Aid Measures

In case of accidental exposure, immediate action is crucial.

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[8]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][8]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- Hazardous Combustion Products: Carbon monoxide, carbon dioxide, hydrogen halides, and gaseous hydrogen fluoride may be produced during a fire.[8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[8]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.

- Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal. Avoid dust formation.

This guide is intended for informational purposes and should be used in conjunction with the official Safety Data Sheet provided by the supplier. Always prioritize safety and follow established laboratory and industrial protocols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 2. cdn.juniata.edu [cdn.juniata.edu]
- 3. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 4. uomus.edu.iq [uomus.edu.iq]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. 1006-39-9 | 2'-Bromo-4'-fluoroacetophenone - Aromsyn Co.,Ltd. [aromsyn.com]
- 7. SSERC | Melting point determination [sserc.org.uk]
- 8. thinksrs.com [thinksrs.com]
- 9. uomus.edu.iq [uomus.edu.iq]
- 10. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Technical Guide to the Material Safety of 2'-Bromo-4'-fluoroacetophenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b118180#2-bromo-4-fluoroacetophenone-material-safety-data-sheet-msds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com